

# Application Notes and Protocols: Imisopasem Manganese in the Study of Oxidative Stress Diseases

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## Compound of Interest

Compound Name: *Imisopasem Manganese*

Cat. No.: *B1671796*

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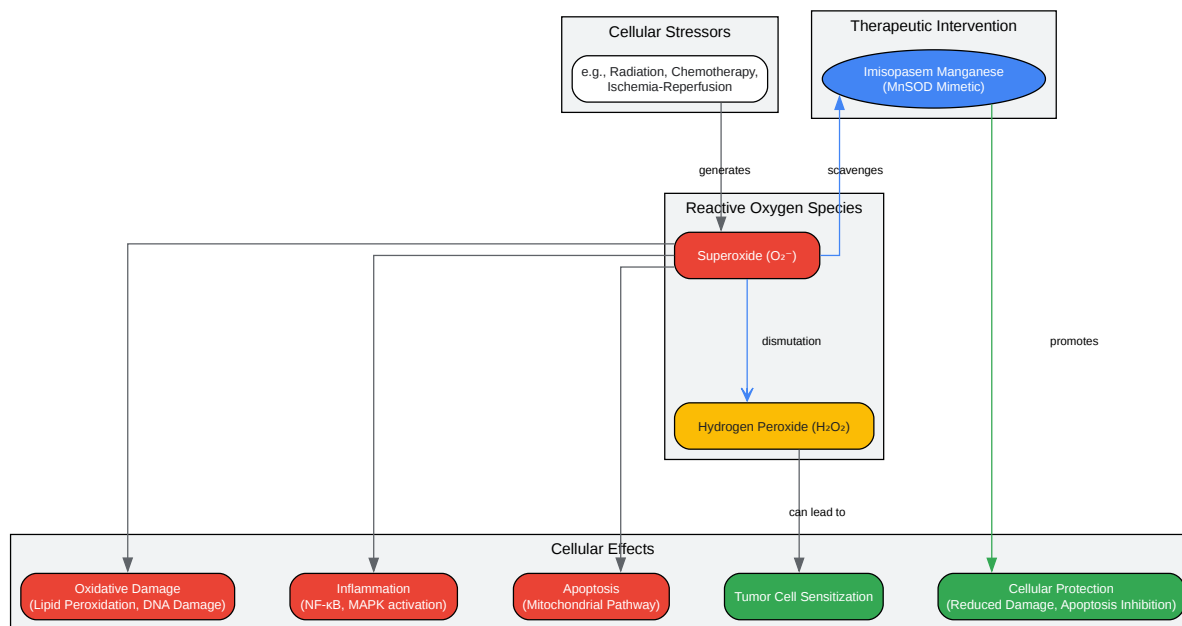
## Introduction

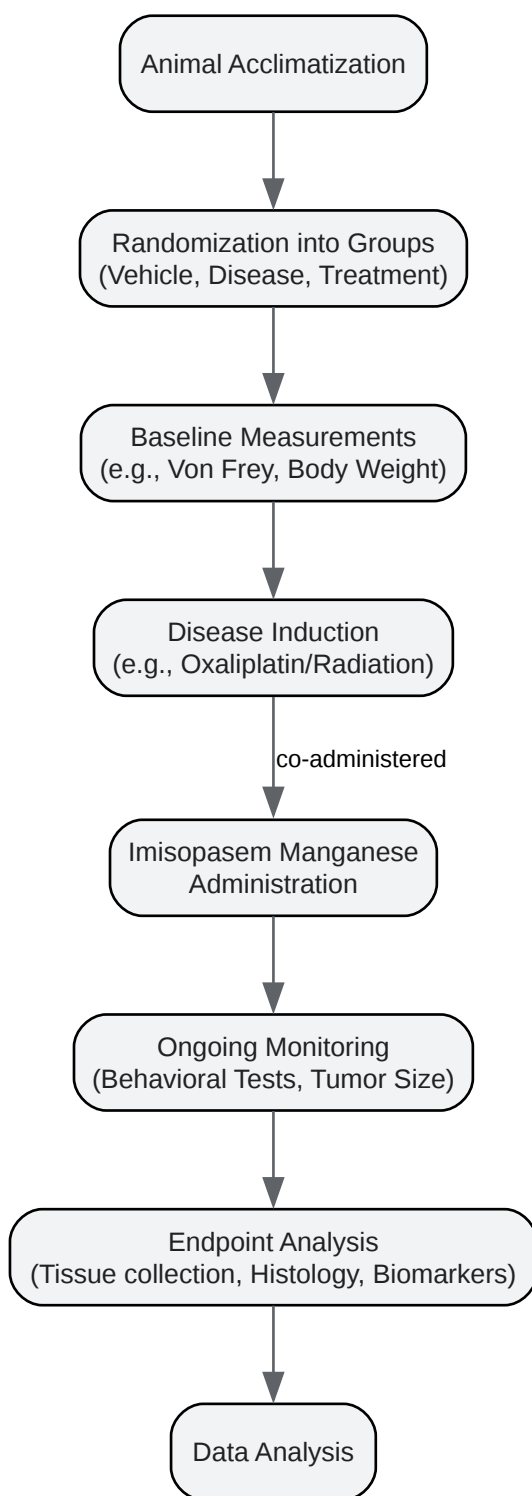
**Imisopasem Manganese** (also known as GC4419 or M40403) is a synthetic, non-peptidyl small molecule that mimics the enzymatic activity of human mitochondrial manganese superoxide dismutase (MnSOD).<sup>[1][2][3]</sup> As a potent and selective scavenger of superoxide radicals ( $O_2^-$ ), it serves as a valuable tool for investigating the role of oxidative stress in a wide range of pathological conditions.<sup>[1][2]</sup> This document provides detailed application notes and experimental protocols for utilizing **Imisopasem Manganese** in preclinical research related to diseases driven by oxidative stress.

## Mechanism of Action

**Imisopasem Manganese** functions as a catalytic antioxidant. It selectively catalyzes the dismutation of superoxide, a primary reactive oxygen species (ROS), into hydrogen peroxide ( $H_2O_2$ ) and molecular oxygen. This action reduces the cellular burden of superoxide, thereby mitigating downstream damage to macromolecules such as DNA, lipids, and proteins. The conversion of superoxide to the less reactive  $H_2O_2$  is a key aspect of its mechanism. While  $H_2O_2$  can be further detoxified by cellular enzymes like catalase and glutathione peroxidase, in the context of cancer cells which often have lower catalase levels, the accumulation of  $H_2O_2$  can contribute to anti-tumor effects.

## Signaling Pathway





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## References

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